

Structural & Functional Comparison of 4-Substituted Piperidine Hydrochloride Salts

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Compound of Interest

Compound Name: 4-(*tert*-Butoxymethyl)piperidine
hydrochloride

CAS No.: 2287314-54-7

Cat. No.: B2753879

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Executive Summary

The piperidine ring is a privileged scaffold in medicinal chemistry, with the 4-position serving as a critical vector for modulating potency and pharmacokinetic (PK) profiles.^[1] However, the choice of substituent at this position drastically alters the physicochemical properties of the resulting hydrochloride salt—the most common form for solid dosage entry.

This guide provides an objective, data-driven comparison of 4-substituted piperidine hydrochloride salts, focusing on how structural variations (Hydrophobic vs. Polar) dictate solid-state behavior, solubility, and processing stability.

Structural Dynamics: The "Hidden" Variable

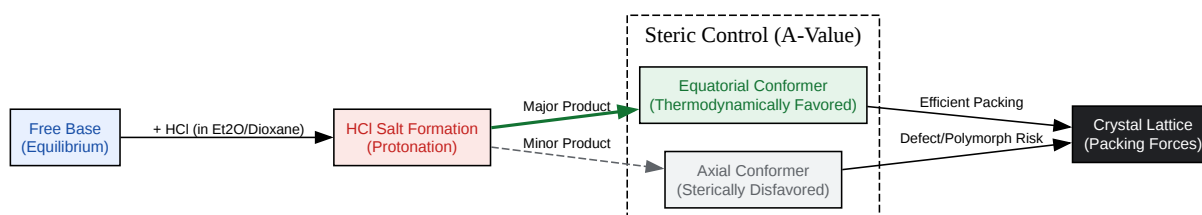
Before analyzing bulk properties, one must understand the microscopic conformational landscape. The piperidinium cation exists predominantly in a chair conformation. The orientation of the 4-substituent (Axial vs. Equatorial) is governed by 1,3-diaxial interactions (A-values), but this equilibrium is perturbed by salt formation and solvation.

Conformational Analysis[2]

- Unsubstituted Piperidine: Fluxional, but chair is energetically minimized.
- 4-Phenyl/Benzyl (Bulky): Strongly prefer the equatorial position to avoid severe 1,3-diaxial steric clashes with the C2/C6 protons. This locks the ring into a rigid conformation, enhancing crystal packing stability.
- 4-Hydroxy (Polar): While equatorial is sterically favored, the axial conformer can be stabilized in the solid state or specific solvents via intramolecular H-bonding with the protonated nitrogen (though less common in simple HCl salts compared to free bases).

Visualization: Conformational Equilibrium & Salt Formation

The following diagram illustrates the thermodynamic preference and the salt formation pathway.



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Figure 1: Conformational locking during salt formation. Bulky 4-substituents drive the system toward the equatorial conformer, essential for predictable crystallization.

Comparative Performance Metrics

The following data synthesizes experimental values for three distinct classes of 4-substituted piperidine HCl salts.

Table 1: Physicochemical Property Comparison

Feature	Piperidine HCl (Parent)	4-Phenylpiperidine HCl (Hydrophobic/ Rigid)	4-Hydroxypiperidine HCl (Polar/H-Bonding)	4-Benzylpiperidine HCl (Flexible Linker)
CAS Number	6091-44-7	10272-49-8	5382-17-2	613-94-5
Molecular Weight	121.61	197.71	137.61	211.73
Melting Point	245–248 °C	208–210 °C*	155–157 °C	216 °C
Water Solubility	Very High (>1500 g/L)	Moderate	High	Moderate/High
Hygroscopicity	High (Deliquescent)	Low (Stable)	Moderate	Low/Moderate
Crystal Habit	Needles/Plates	Prisms	Granular/Powder	Crystalline Powder

*Note: 4-Phenylpiperidine HCl melting points vary by polymorph; 208°C is typical for the anhydrous form, while hydrates may melt lower.

Technical Analysis of Data[1][2][3][4][5][6][7]

- Thermal Stability (Melting Point):
 - Parent vs. 4-OH: Surprisingly, the introduction of the 4-hydroxyl group lowers the melting point significantly (245°C 157°C). While -OH groups usually increase MP via H-bonding, in the ionic HCl lattice, the 4-OH likely disrupts the highly efficient cation-anion packing seen in the symmetric parent piperidine.
 - 4-Benzyl Effect: The benzyl group restores thermal stability (216°C) relative to the 4-OH, likely due to strong Van der Waals interactions (pi-stacking) in the crystal lattice which stabilize the solid state.

- Hygroscopicity & Processing:
 - Piperidine HCl is notoriously hygroscopic, often requiring handling in a glovebox.
 - 4-Phenyl/Benzyl derivatives are superior for process chemistry. The hydrophobic bulk shields the ionic core, reducing moisture uptake and preventing "caking" during tablet compression.

Experimental Protocols

Reliable synthesis of these salts requires controlling the exotherm and solvent choice to ensure high crystallinity.

Protocol A: General Synthesis of 4-Substituted Piperidine HCl Salts

Objective: Produce high-purity, non-hygroscopic crystalline salts.

Reagents:

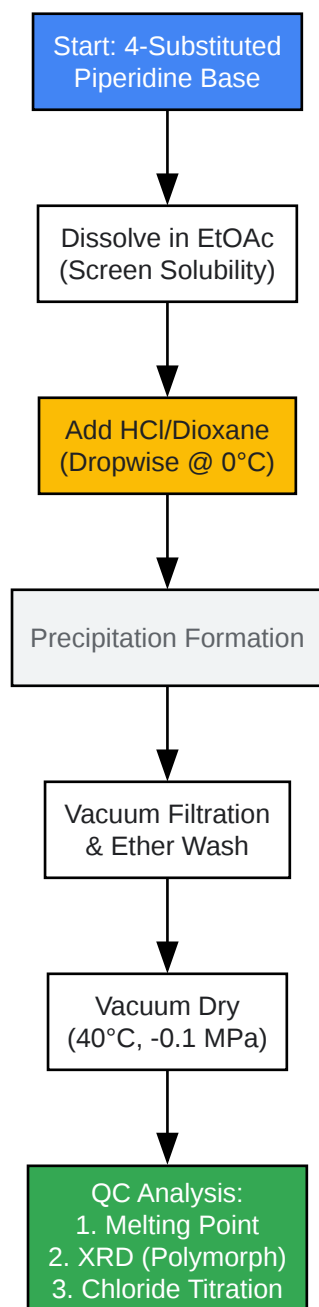
- Substituted Piperidine Free Base (1.0 equiv)
- Solvent: Diethyl Ether (Et₂O) or Ethyl Acetate (EtOAc) (Anhydrous)
- Acid Source: 4M HCl in Dioxane or 2M HCl in Et₂O

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of the 4-substituted piperidine base in 20 mL of anhydrous EtOAc.
 - Why EtOAc? It is polar enough to dissolve the base but non-polar enough to force the salt out of solution immediately.
- Cooling: Chill the solution to 0–5 °C in an ice bath.
 - Control: Lower temperature promotes slower nucleation and larger crystal growth.

- Acidification: Dropwise add 1.1 equiv of HCl (in Dioxane/Ether) over 10 minutes with vigorous stirring.
 - Observation: A white precipitate should form immediately.
 - Critical Check: Test supernatant pH on wet litmus paper; it should be slightly acidic (pH 2-3).
- Aging: Stir the suspension at 0 °C for 30 minutes.
- Isolation: Filter via vacuum filtration (Büchner funnel).
- Washing: Wash the cake 2x with cold Et₂O to remove excess acid and organic impurities.
- Drying: Dry in a vacuum oven at 40 °C for 6 hours.

Visualization: Synthesis & Characterization Workflow



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Figure 2: Standard Operating Procedure (SOP) for converting piperidine bases to stable HCl salts.

Strategic Selection Guide

For drug development professionals, the choice of 4-substituent is a trade-off between solubility and permeability/stability.

- Select 4-Hydroxypiperidine HCl if:
 - You need to lower the LogP of a lipophilic drug.
 - You require a "handle" for further functionalization (e.g., esterification).
 - Trade-off: Lower melting point and potential for hydrate formation.
- Select 4-Phenylpiperidine HCl if:
 - You are targeting CNS indications (mimics the opioid/fentanyl pharmacophore).
 - You need a non-hygroscopic, free-flowing powder for tablet formulation.
 - Trade-off: Lower water solubility; may require salt switching (e.g., to Mesylate) if HCl solubility is insufficient.
- Select 4-Benzylpiperidine HCl if:
 - You need a flexible linker to access deep binding pockets (e.g., AChE inhibitors like Donepezil).
 - You require thermal stability >200°C for melt-extrusion processes.

References

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